

An In-depth Technical Guide to the Molecular Weight of Barium Iodide Hexahydrate

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Compound of Interest

Compound Name: *Barium iodide hexahydrate*

Cat. No.: *B577068*

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This guide provides a detailed analysis of the molecular weight of **Barium iodide hexahydrate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Formula and Composition

Barium iodide hexahydrate is an inorganic compound, existing as a white solid. It is the hydrated form of Barium iodide, containing six molecules of water of crystallization for each molecule of Barium iodide. The chemical formula is therefore represented as $\text{BaI}_2 \cdot 6\text{H}_2\text{O}$.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Barium iodide hexahydrate** is based on the atomic weights of Barium (Ba), Iodine (I), Hydrogen (H), and Oxygen (O).

The formula for the molecular weight (MW) is: $\text{MW} = (\text{Atomic Weight of Ba}) + 2 * (\text{Atomic Weight of I}) + 12 * (\text{Atomic Weight of H}) + 6 * (\text{Atomic Weight of O})$

Using the standard atomic weights:

- Barium (Ba): 137.327 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Iodine (I): 126.904 g/mol [\[4\]](#)
- Hydrogen (H): 1.008 g/mol [\[5\]](#)

- Oxygen (O): 15.999 g/mol

The calculated molecular weight is: $MW = 137.327 + 2 * (126.904) + 12 * (1.008) + 6 * (15.999)$
 $MW = 137.327 + 253.808 + 12.096 + 95.994$ MW = 499.225 g/mol

Data Presentation: Atomic Composition and Weight Contribution

The following table summarizes the quantitative data for each element in **Barium iodide hexahydrate**.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight Contribution (g/mol)
Barium	Ba	1	137.327	137.327
Iodine	I	2	126.904	253.808
Hydrogen	H	12	1.008	12.096
Oxygen	O	6	15.999	95.994
Total		499.225		

Visualization of Molecular Weight Components

The logical relationship of the components contributing to the molecular weight of **Barium iodide hexahydrate** is illustrated in the diagram below.

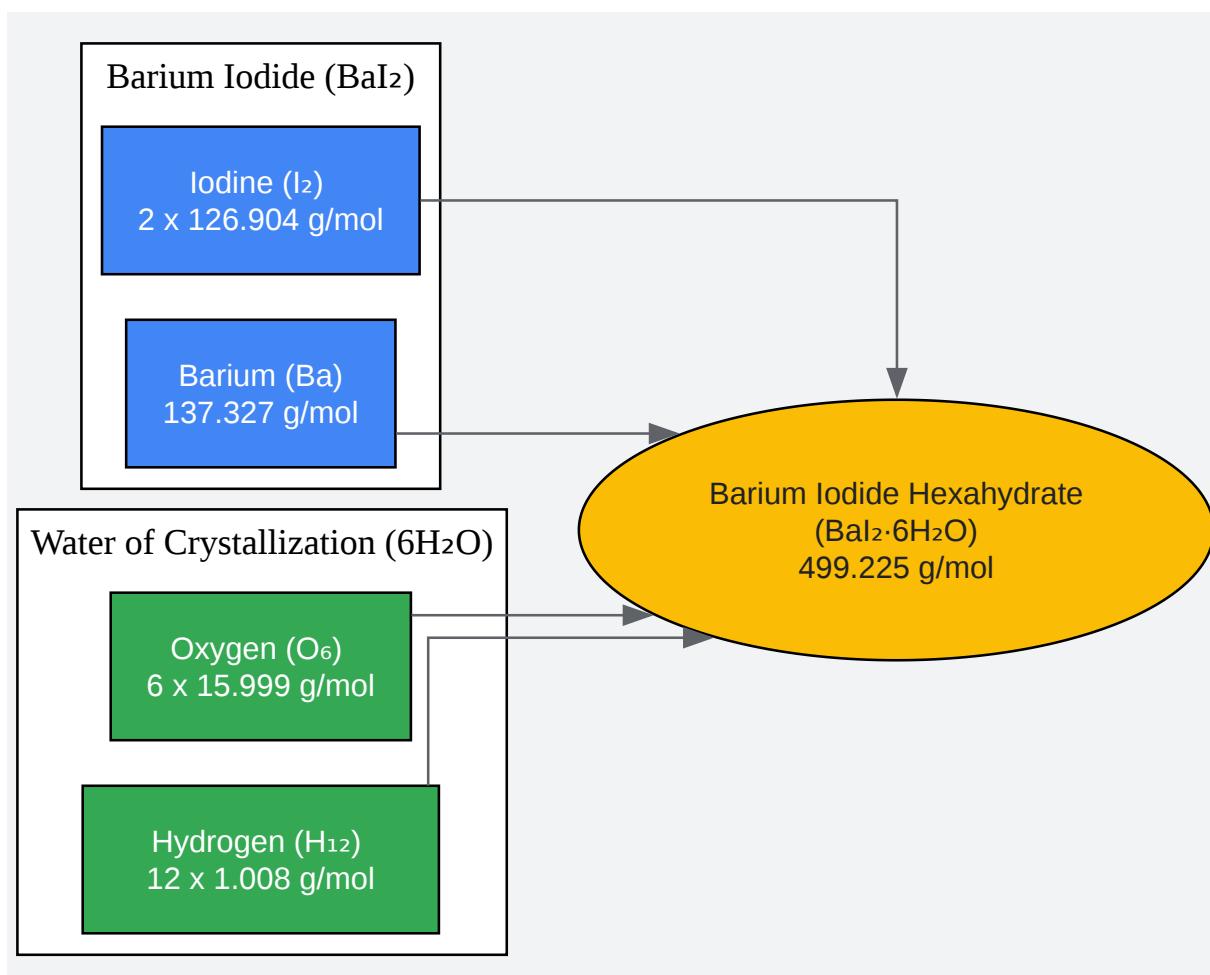
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Diagram illustrating the elemental contributions to the total molecular weight.

Experimental Protocols

The determination of the molecular weight of **Barium iodide hexahydrate** relies on the precise measurement of the atomic weights of its constituent elements. These atomic weights are determined through techniques such as mass spectrometry. In a laboratory setting, the molecular weight can be experimentally verified through methods like titration or gravimetric analysis, which involve chemical reactions where **Barium iodide hexahydrate** is a reactant or product. For instance, precipitating the barium as barium sulfate (BaSO₄) and weighing the precipitate is a common gravimetric method. Similarly, the iodide content can be determined by titration with a standard solution of silver nitrate (AgNO₃). The water of hydration can be

determined by heating a known mass of the hydrated salt to drive off the water and measuring the mass loss.

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